

Application Notes and Protocols: Combining Regorafenib with Immunotherapy in Preclinical Models

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Compound of Interest

Compound Name: *Regorafenib*

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These application notes provide a comprehensive overview of the preclinical rationale, experimental methodologies, and key findings for combining the multi-kinase inhibitor **regorafenib** with immunotherapy, particularly immune checkpoint inhibitors (ICIs) like anti-PD-1/PD-L1 antibodies. The protocols and data presented are synthesized from leading preclinical studies and are intended to serve as a guide for designing and interpreting similar research.

Introduction and Rationale

Regorafenib is an oral multi-kinase inhibitor that targets various pathways involved in tumor angiogenesis (VEGFR1–3, TIE2), oncogenesis (KIT, RET, RAF), and the tumor microenvironment (PDGFR, FGFR).[1] While it has direct anti-tumor effects, emerging evidence highlights its significant immunomodulatory properties.[2][3] The combination of **regorafenib** with ICIs is based on the hypothesis that **regorafenib** can remodel the tumor microenvironment (TME) from an immunosuppressive to an immune-permissive state, thereby enhancing the efficacy of immunotherapy.

The key mechanisms underpinning this synergy include:

- **Normalization of Tumor Vasculature:** By inhibiting VEGFR, **regorafenib** can prune abnormal tumor vessels, which improves perfusion and increases the infiltration of effector T cells into

the tumor.[4]

- **Modulation of Immunosuppressive Cells:** **Regorafenib** has been shown to reduce the infiltration and polarization of tumor-associated macrophages (TAMs) towards an anti-tumor M1 phenotype and decrease the number of regulatory T cells (Tregs) within the TME.[3][5][6]
- **Enhancement of T-cell Function:** **Regorafenib** can promote the activation and infiltration of CD8+ T cells, partly by increasing the expression of the chemokine CXCL10, which attracts CXCR3+ T cells.[3][4]
- **Direct Effects on Cancer Cells:** **Regorafenib** can decrease the expression of PD-L1 on tumor cells, potentially making them more susceptible to immune-mediated killing.[3]

Data Summary from Preclinical Models

The following tables summarize the quantitative outcomes from key preclinical studies combining **regorafenib** with anti-PD-1/PD-L1 therapy in colorectal cancer (CRC) and hepatocellular carcinoma (HCC) models.

Table 1: Anti-Tumor Efficacy in Syngeneic Mouse Models

Cancer Model	Treatment Group	Metric	Result	Reference
CT26 (CRC)	Regorafenib (30 mg/kg) + aPD1	Tumor Growth Inhibition	Significantly improved anti-tumor activity compared to single agents.[5][6]	[5][6]
Metastasis	Completely suppressed liver metastasis.[5]	[5]		
Survival	Prolonged survival after treatment cessation compared to regorafenib alone.[5][6]	[5][6]		
MC38 (CRC)	Regorafenib + aPD1	Tumor Growth Inhibition	Significantly improved anti-tumor activity compared to single agents.[1][5]	[1][5]
Murine HCC	Regorafenib (10 mg/kg) + aPD1	Survival	Increased survival in a dose-dependent manner compared to monotherapy.[4]	[4]

Table 2: Immunomodulatory Effects on the Tumor Microenvironment

Cancer Model	Treatment Group	Immune Cell Population	Change	Reference
CT26 (CRC)	Regorafenib + aPD1	Tumor-Associated Macrophages (F4/80+)	Significant reduction.[5]	[5]
Regulatory T cells (FoxP3+)	Durable reduction.[5][6]	[5][6]		
Macrophage Polarization	Sustained M1 polarization.[5]	[5]		
Murine HCC	Regorafenib + aPD1	CD8+ T cells	Increased infiltration and activation.[4]	[4]
CXCR3+CD8+ T cells	Increased numbers in tumor tissue.[3][4]	[3][4]		
Regulatory T cells (Tregs)	Decreased accumulation.[2]	[2]		
Myeloid-Derived Suppressor Cells (MDSCs)	Decreased accumulation.[2]	[2]		

Table 3: Biomarker Modulation

Cancer Model	Treatment Group	Biomarker	Change	Reference
CT26 (CRC)	aPD1	IFN γ	Significantly enhanced intratumoral levels. [5]	[5]
Murine HCC	Regorafenib	CXCL10	Increased transcription and protein expression in HCC cells. [3] [4]	[3] [4]
Regorafenib	STAT3	Inhibition of activity in HCC cells. [4]	[4]	
Melanoma Cell Lines	Regorafenib	PD-L1	Reduced expression on tumor cells without decreasing MHC-I. [3]	[3]
Regorafenib	IDO1	Reduced IFN- γ -induced expression. [3]	[3]	

Experimental Protocols

Syngeneic Mouse Tumor Models

This protocol describes the establishment of subcutaneous and orthotopic colorectal cancer models.

Materials:

- CT26 or MC38 murine colorectal cancer cell lines

- BALB/c or C57BL/6 mice (6-8 weeks old)
- Complete growth medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-buffered saline (PBS)
- Matrigel (optional, for subcutaneous injection)
- Surgical tools for orthotopic implantation

Protocol:

- Cell Culture: Culture CT26 or MC38 cells in complete growth medium at 37°C and 5% CO₂. Ensure cells are in the logarithmic growth phase and have >95% viability before injection.
- Cell Preparation: Harvest cells using trypsin-EDTA, wash twice with sterile PBS, and resuspend in PBS at the desired concentration (e.g., 1×10^7 cells/mL for subcutaneous or 1×10^6 cells/0.05 mL for orthotopic).
- Subcutaneous Tumor Implantation:
 - Inject 1×10^6 cells in 100 μ L of PBS (can be mixed 1:1 with Matrigel) subcutaneously into the flank of the mouse.
 - Monitor tumor growth by measuring with calipers every 2-3 days. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
 - Initiate treatment when tumors reach a predetermined size (e.g., 50-100 mm³).
- Orthotopic Tumor Implantation (CT26 in BALB/c):
 - Anesthetize the mouse.
 - Make a small laparotomy incision to expose the cecum.
 - Inject 1×10^5 CT26 cells in 50 μ L of PBS into the cecal wall.
 - Close the peritoneum and skin with sutures.

- Monitor for tumor development and metastasis.

Drug Formulation and Administration

Materials:

- **Regorafenib** powder
- Vehicle for **regorafenib** (e.g., a mixture of Kolliphor HS 15 and PEG 400)
- Anti-mouse PD-1 (aPD1) antibody (e.g., clone RMP1-14)
- Sterile PBS or appropriate buffer for antibody
- Oral gavage needles
- Syringes for intraperitoneal (i.p.) injection

Protocol:

- **Regorafenib** Formulation: Prepare a fresh suspension of **regorafenib** in the vehicle daily. For example, create a 10 mg/mL stock for a 10 mg/kg dose in a 20g mouse (0.2 mL administration volume).
- Treatment Schedule:
 - **Regorafenib**: Administer orally (p.o.) once daily at doses ranging from 10 to 30 mg/kg.[4]
[5]
 - Anti-PD-1 Antibody: Administer intraperitoneally (i.p.) at a dose of 10 mg/kg, typically three times a week.[4]
 - Control Groups: Include vehicle control, **regorafenib** alone, and aPD1 alone groups.
- Monitoring: Monitor animal weight and general health daily. If significant weight loss (>15-20%) or other signs of toxicity occur, consider dose reduction or cessation.

Immunohistochemistry (IHC) for TME Analysis

Materials:

- Tumor tissues (fresh-frozen in OCT or formalin-fixed paraffin-embedded - FFPE)
- Primary antibodies (e.g., anti-CD31 for vasculature, anti-F4/80 for macrophages, anti-FoxP3 for Tregs, anti-CD8 for cytotoxic T cells)
- Secondary antibodies conjugated to HRP or a fluorescent dye
- DAB substrate kit (for HRP)
- Antigen retrieval buffer (e.g., citrate buffer pH 6.0)
- Mounting medium
- Microscope with imaging software

Protocol:

- Tissue Preparation: Section frozen or FFPE tissues at 5-10 μ m thickness.
- Antigen Retrieval (for FFPE): Deparaffinize and rehydrate sections. Perform heat-induced epitope retrieval in an appropriate buffer.
- Staining:
 - Block endogenous peroxidase activity (if using HRP) and non-specific binding sites.
 - Incubate with the primary antibody at the optimal dilution overnight at 4°C.
 - Wash and incubate with the appropriate secondary antibody.
 - For HRP, develop the signal with DAB substrate. For fluorescence, counterstain with DAPI.
- Imaging and Analysis:
 - Acquire images from multiple representative fields of view per tumor.

- Quantify the number of positive cells or the stained area using image analysis software (e.g., ImageJ/Fiji).

Flow Cytometry for Immune Cell Profiling

Materials:

- Fresh tumor tissue
- Digestion buffer (e.g., Collagenase IV, DNase I in RPMI)
- Red blood cell lysis buffer
- FACS buffer (PBS with 2% FBS)
- Fluorescently-conjugated antibodies against immune cell surface and intracellular markers (e.g., CD45, CD3, CD4, CD8, FoxP3, F4/80, CD11b, CD206, CD86)
- Fixation/Permeabilization buffer (for intracellular staining)
- Flow cytometer

Protocol:

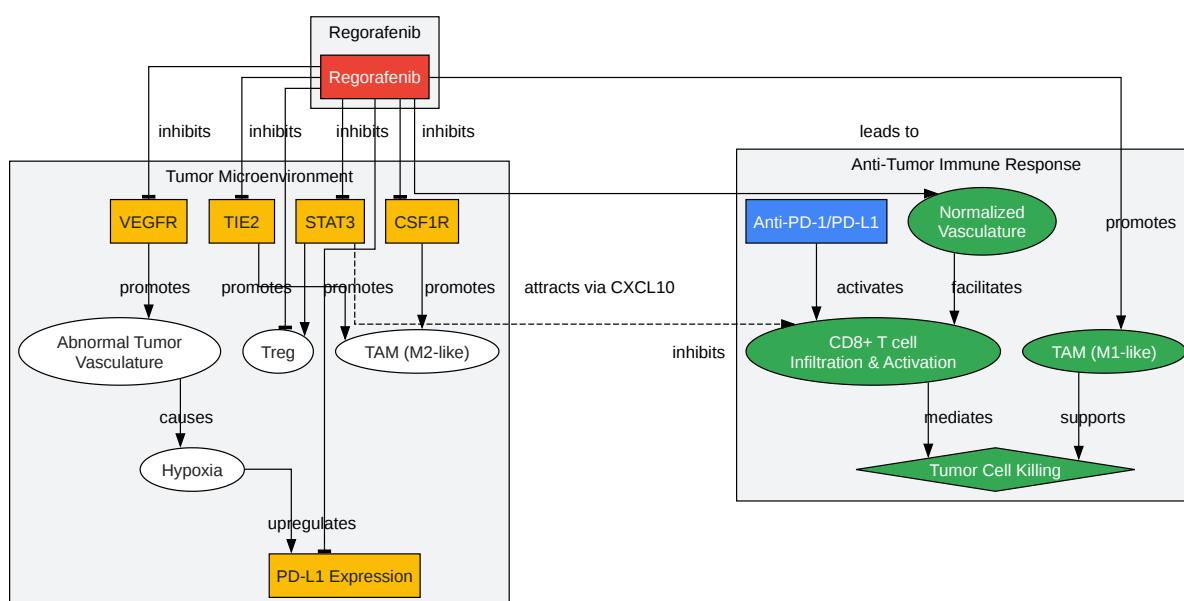
- Single-Cell Suspension Preparation:
 - Mince the tumor tissue finely and incubate in digestion buffer at 37°C with agitation.
 - Filter the cell suspension through a 70 µm strainer to remove debris.
 - Lyse red blood cells.
 - Wash the cells and resuspend in FACS buffer.
- Staining:
 - Perform a surface stain by incubating cells with a cocktail of surface marker antibodies.

- For intracellular markers (e.g., FoxP3), fix and permeabilize the cells according to the manufacturer's protocol, then incubate with the intracellular antibody.
- Data Acquisition and Analysis:
 - Acquire data on a flow cytometer.
 - Analyze the data using appropriate software (e.g., FlowJo). Gate on live, single, CD45+ cells to identify immune populations and then further phenotype specific subsets.

Visualizations

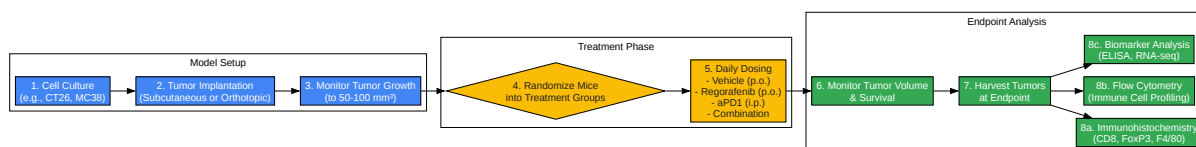
Signaling Pathways and Experimental Workflow

Below are diagrams created using the DOT language to visualize key concepts.



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Caption: **Regorafenib**'s multi-target inhibition reshapes the TME to enhance immunotherapy.



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Caption: Experimental workflow for evaluating **Regorafenib** and immunotherapy combinations.

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